

Protocol for nitration of 2-chloro-4-methylquinazoline

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Compound of Interest

Compound Name: 2-Chloro-4-methyl-6-nitroquinazoline

Cat. No.: B12095236

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Technical Application Note: Regioselective Nitration of 2-chloro-4-methylquinazoline

Executive Summary

This application note details the protocol for the electrophilic aromatic nitration of 2-chloro-4-methylquinazoline to synthesize **2-chloro-4-methyl-6-nitroquinazoline**. This intermediate is a critical scaffold in the synthesis of EGFR and VEGFR kinase inhibitors.

The quinazoline ring system presents a unique challenge in regioselectivity. While the pyrimidine ring (positions 1-4) is electron-deficient due to the two nitrogen atoms, the fused benzene ring (positions 5-8) remains susceptible to electrophilic attack. In 2-chloro-4-methylquinazoline, the 2-chloro substituent further deactivates the pyrimidine ring, directing nitration almost exclusively to the benzene ring. Under controlled mixed-acid conditions, the C6 position is the primary site of substitution, favored over C8 due to steric hindrance and electronic distribution.

Reaction Engineering & Mechanism

Regioselectivity Analysis

The nitration of quinazolines is governed by the relative stability of the sigma-complex intermediates.

- Deactivation: The protonation of N1/N3 in strong acid generates a dicationic species, strongly deactivating the system. However, the benzene ring retains sufficient nucleophilicity.
- Directing Effects: The 2-chloro and 4-methyl groups are located on the pyrimidine ring. Their influence is inductive. The C6 position is para to the bridgehead carbon C4a (which is influenced by the 4-methyl group) and meta to the electron-withdrawing N1.
- Outcome: The reaction yields predominantly the 6-nitro isomer (>85%), with trace amounts of the 8-nitro isomer.

Mechanistic Pathway (Visualization)



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Figure 1: Mechanistic pathway for the regioselective nitration of 2-chloro-4-methylquinazoline favoring the C6 position.

Experimental Protocol

Materials & Equipment

Reagent/Equipment	Specification	Role
2-chloro-4-methylquinazoline	>98% Purity	Substrate
Sulfuric Acid (H ₂ SO ₄)	98% Concentrated	Solvent & Catalyst
Fuming Nitric Acid (HNO ₃)	>90% (Red Fuming)	Nitrating Agent
Dichloromethane (DCM)	HPLC Grade	Extraction Solvent
Sodium Bicarbonate (NaHCO ₃)	Saturated Aq.[1] Sol.	Neutralization
Jacketed Reactor	250 mL, Glass	Reaction Vessel
Cryostat	-10°C to 20°C	Temperature Control

Step-by-Step Methodology

Step 1: Solubilization and Protonation

- Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, and a low-temperature thermometer.
- Charge Concentrated H₂SO₄ (30 mL) into the flask.
- Cool the acid to 0°C using an ice/salt bath or cryostat.
- Slowly add 2-chloro-4-methylquinazoline (5.0 g, 28.0 mmol) portion-wise.
 - Critical Note: Maintain internal temperature < 10°C. The dissolution is exothermic due to N-protonation. Ensure the solution is homogenous before proceeding.

Step 2: Electrophilic Substitution (Nitration)[2][3]

- Prepare the nitrating mixture: In a separate beaker, mix Fuming HNO₃ (1.8 mL, 42.0 mmol, 1.5 eq) with Concentrated H₂SO₄ (5 mL) at 0°C.
- Transfer the nitrating mixture to the addition funnel.
- Add the acid mixture dropwise to the reaction flask over 30 minutes.

- Control Point: Internal temperature must remain 0°C to 5°C. Higher temperatures increase the risk of hydrolyzing the C2-chloro group.
- Once addition is complete, allow the reaction to stir at 0°C for 1 hour, then slowly warm to Room Temperature (20-25°C) and stir for an additional 2 hours.

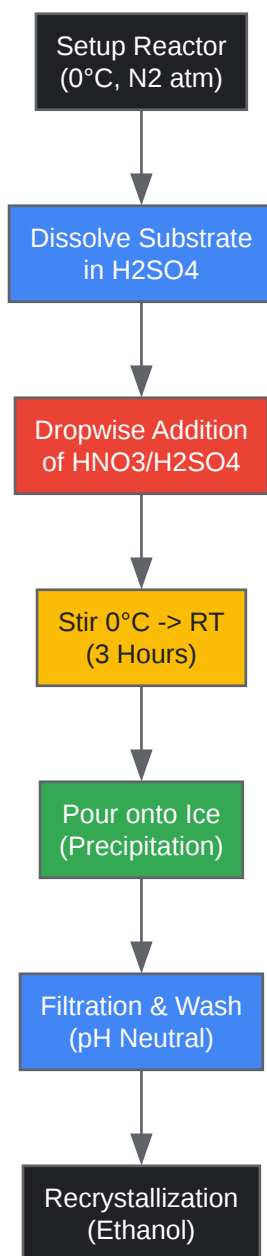
Step 3: Quench and Isolation

- Monitor reaction progress via TLC (Eluent: 30% EtOAc in Hexanes). Product R_f will be lower than starting material.
- Prepare a beaker with 200 g of crushed ice.
- Pour the reaction mixture slowly onto the ice with vigorous stirring. A yellow precipitate will form immediately.
 - Safety: This step is highly exothermic. Avoid splashing.
- Stir the aqueous slurry for 15 minutes to ensure full precipitation.
- Filtration: Filter the solid using a Buchner funnel.
- Wash: Wash the filter cake with cold water (3 x 50 mL) until the filtrate pH is neutral (pH ~6-7).
- Drying: Dry the solid under vacuum at 45°C for 12 hours.

Step 4: Purification (Optional but Recommended)

- Recrystallize the crude solid from Ethanol or a mixture of DCM/Hexanes.
- Yield Expectation: 70-80% (approx. 4.4 - 5.0 g).
- Appearance: Light yellow crystalline solid.

Experimental Workflow Diagram



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Figure 2: Operational workflow for the batch nitration process.

Process Safety & Critical Control Points

Hazard	Risk Level	Mitigation Strategy
Exotherm	High	Strictly control addition rate of HNO ₃ . Use active cooling. Stop addition if Temp > 10°C.
Hydrolysis	Medium	The C2-Cl bond is labile in hot acid/water. Keep quench temperature low (<10°C) and filter immediately.
Corrosivity	High	Use Viton gloves and face shield. Fuming HNO ₃ causes immediate severe burns.
Energetic Material	Medium	Nitro-compounds are potentially explosive. Do not distill the crude product to dryness at high temperatures.

Analytical Characterization

To validate the synthesis, compare the spectral data against the following expected values for **2-chloro-4-methyl-6-nitroquinazoline**.

- ¹H NMR (400 MHz, DMSO-d₆):
 - δ 9.05 (d, J=2.4 Hz, 1H): H5 proton (highly deshielded by adjacent -NO₂ and ring current).
 - δ 8.65 (dd, J=9.0, 2.4 Hz, 1H): H7 proton (ortho coupling to H8, meta to H5).
 - δ 8.10 (d, J=9.0 Hz, 1H): H8 proton.
 - δ 2.95 (s, 3H): Methyl group at C4.
- Mass Spectrometry (ESI-MS):
 - Calculated Mass [M+H]⁺: 224.02

- Observed Mass: 224.1 (Characteristic 3:1 isotopic pattern for Chlorine).

Troubleshooting & Optimization

- Issue: Low Yield / Hydrolysis Products
 - Cause: The quench was too warm, or the reaction stood in aqueous acid too long, hydrolyzing the C2-Cl to C2-OH (quinazolinone).
 - Solution: Ensure the ice quench is aggressive. Alternatively, extract the quenched mixture immediately with DCM rather than waiting for filtration.
- Issue: Regioisomer Mixtures (8-nitro)
 - Cause: Reaction temperature too high during HNO₃ addition.
 - Solution: Maintain 0°C strictly. The 6-position is kinetically favored; higher temps allow thermodynamic equilibration or activation of the 8-position.
- Alternative Route (For Scale-Up):
 - If direct nitration proves low-yielding due to C2-Cl instability, adopt the "Nitration-First" strategy:
 - Nitrate 4-methylquinazolin-2(1H)-one (more stable) to get 4-methyl-6-nitroquinazolin-2(1H)-one.
 - Chlorinate using POCl₃ / PCl₅ to generate the target **2-chloro-4-methyl-6-nitroquinazoline**. This route avoids the risk of hydrolyzing the expensive chloro-intermediate.

References

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